

# Personal protective equipment for handling Oxypurinol-13C,15N2-1

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## Compound of Interest

Compound Name: Oxypurinol-13C,15N2-1

Cat. No.: B565372

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## Essential Safety and Handling Guide for Oxypurinol-13C,15N2-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Oxypurinol-13C,15N2-1**. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

**Oxypurinol-13C,15N2-1** is a non-radioactive, isotopically labeled form of oxypurinol, the active metabolite of allopurinol.[1] While the isotopic labeling does not alter its chemical reactivity, it should be handled with the same precautions as unlabeled oxypurinol.[1] The primary hazards associated with the parent compound include toxicity if swallowed, the potential to cause an allergic skin reaction, and the risk of damage to organs such as the blood, kidneys, nervous system, and liver through prolonged or repeated exposure.[1]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against accidental exposure. The following table summarizes the recommended PPE for handling **Oxypurinol-13C,15N2-1**.

Protection Level	Equipment	Specifications & Rationale
Eye Protection	Safety Glasses with Side Shields or Goggles	Essential to protect eyes from potential splashes of solutions containing the compound. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Body Protection	Laboratory Coat	A long-sleeved, buttoned lab coat made of a chemically resistant material provides a removable barrier in case of a spill. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Hand Protection	Nitrile Gloves	Impervious gloves are necessary to prevent skin contact. <a href="#">[1]</a> <a href="#">[3]</a> Double-gloving may be advisable for increased protection. <a href="#">[4]</a> Gloves should be changed immediately if they become contaminated. <a href="#">[4]</a>
Respiratory Protection	Chemical Fume Hood	All handling of the solid compound or any procedures that could generate dust or aerosols should be conducted in a certified chemical fume hood to minimize inhalation exposure. <a href="#">[2]</a> <a href="#">[5]</a>

## Operational Plan: From Receipt to Disposal

Adherence to a strict operational plan is critical to minimize the risk of exposure and contamination.

### 1. Pre-Handling and Preparation:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.

- Area Designation: Designate a specific area within a chemical fume hood for handling **Oxypurinol-13C,15N2-1**.
- Gather Materials: Ensure all necessary PPE and disposal containers are readily available.

## 2. Handling the Compound:

- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above before handling the compound.
- Containment: Conduct all weighing and solution preparation within a chemical fume hood to prevent inhalation of the powder.[\[5\]](#)
- Spill Management: Have a spill kit readily available. In case of a small spill, carefully clean the area while wearing appropriate PPE.

## 3. During the Experiment:

- Labeling: Clearly label all containers with the compound's name ("**Oxypurinol-13C,15N2-1**") and any known hazards.[\[1\]](#)
- Sealed Containers: Keep containers of **Oxypurinol-13C,15N2-1** sealed when not in direct use.[\[4\]](#)

## 4. Post-Experiment:

- Decontamination: Thoroughly decontaminate the work area by wiping it down with an appropriate solvent.[\[4\]](#)
- PPE Removal: Remove PPE in the correct order to avoid self-contamination (e.g., gloves first, then lab coat).[\[4\]](#)
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.[\[4\]](#)

# Disposal Plan

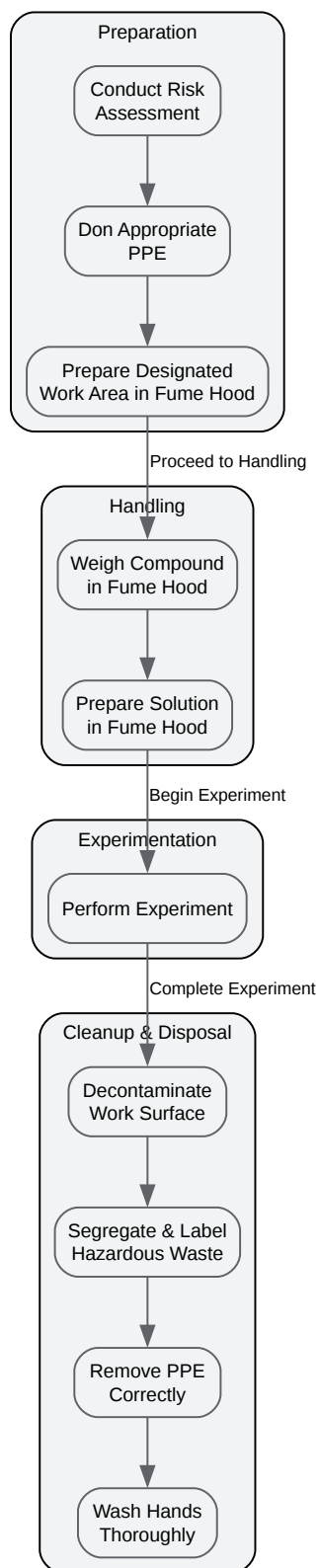
Proper disposal of **Oxypurinol-13C,15N2-1** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Container	Procedure
Solid Waste	Labeled Hazardous Waste Container	Collect all solid Oxypurinol-13C,15N2-1 waste, including unused product and contaminated materials (e.g., weigh boats, paper towels), in a designated, sealed, and clearly labeled container. The label should read "Hazardous Waste" and include the chemical name. <a href="#">[1]</a>
Liquid Waste	Labeled Liquid Hazardous Waste Container	If Oxypurinol-13C,15N2-1 is dissolved in a solvent, the resulting solution must be disposed of as hazardous liquid waste. <a href="#">[1]</a> Collect the liquid waste in a sealed, properly labeled container that identifies all chemical constituents. <a href="#">[1]</a>
Empty Containers	Treat as Hazardous Waste	Uncleaned, empty containers should be handled as if they still contain the product. <a href="#">[1]</a> They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. <a href="#">[1]</a>

Important Disposal Note: Do not dispose of **Oxypurinol-13C,15N2-1** down the drain or in regular trash.[\[1\]](#) Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[1\]](#)

## Experimental Workflow and Safety Protocol Diagram

The following diagram illustrates the key steps for the safe handling of **Oxypurinol-13C,15N2-1**.



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Caption: Workflow for the safe handling of **Oxypurinol-13C,15N2-1**.

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